

A Comprehensive Technical Guide to the Physical Properties of 4-Bromophenylacetonitrile

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Compound of Interest

Compound Name: *4-Bromophenylacetonitrile*

Cat. No.: *B126402*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **4-Bromophenylacetonitrile**, a key intermediate in the synthesis of various organic compounds. The information is presented to support research, development, and quality control activities.

Core Physical and Chemical Data

4-Bromophenylacetonitrile, also known as 4-bromobenzyl cyanide, is a crystalline solid at room temperature.[1][2][3] Its chemical structure consists of a phenyl ring substituted with a bromine atom and an acetonitrile group. The accurate determination of its physical properties is crucial for its application in chemical synthesis and drug development.

Quantitative Physical Properties

The key physical properties of **4-Bromophenylacetonitrile** are summarized in the table below for easy reference and comparison.

| Property | Value | Notes |
|-------------------|---|---|
| CAS Number | 16532-79-9 | [1] [2] [4] [5] [6] [7] [8] [9] |
| Molecular Formula | C ₈ H ₆ BrN | [1] [2] [4] [5] [6] |
| Molecular Weight | 196.04 g/mol | [1] [4] [5] [6] [7] [10] |
| Appearance | White to off-white or pale yellow crystalline powder/solid. [1] [2] [3] | Solid at 20°C. [4] |
| Melting Point | 47-49 °C | [1] [5] [7] |
| Boiling Point | 118 °C at 3 mmHg | [4] |
| Solubility | Soluble in methanol, acetone, chloroform, and ether. [1] [4] Slightly soluble in water. [11] | --- |
| Flash Point | 113 °C | Closed cup. [5] [12] |

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physical properties of solid organic compounds like **4-Bromophenylacetonitrile**.

Melting Point Determination

The melting point is a critical indicator of purity for a crystalline solid. A sharp melting range typically indicates a high degree of purity.

Methodology:

- Sample Preparation: A small amount of finely powdered **4-Bromophenylacetonitrile** is packed into a capillary tube, which is sealed at one end.
- Apparatus: A calibrated melting point apparatus (such as a Thiele tube with a heating oil bath or a digital melting point apparatus) is used.

- Procedure: The capillary tube is placed in the apparatus alongside a thermometer. The sample is heated slowly and uniformly.
- Observation: The temperature at which the solid first begins to melt and the temperature at which the entire sample becomes a liquid are recorded. This range is reported as the melting point. For accurate determination, the heating rate should be slow, around 1-2°C per minute, near the expected melting point.

Boiling Point Determination (at Reduced Pressure)

For compounds that may decompose at their atmospheric boiling point, determination at reduced pressure is standard.

Methodology:

- Apparatus: A distillation setup equipped with a vacuum pump, a manometer to measure the pressure, and a suitable heating mantle is used.
- Procedure: A sample of **4-Bromophenylacetonitrile** is placed in the distillation flask. The system is evacuated to the desired pressure (e.g., 3 mmHg).
- Heating and Observation: The sample is heated, and the temperature at which the liquid boils and its vapor condenses is recorded. This temperature is the boiling point at that specific pressure.

Solubility Determination

Understanding the solubility of a compound in various solvents is essential for reaction setup, purification, and formulation.

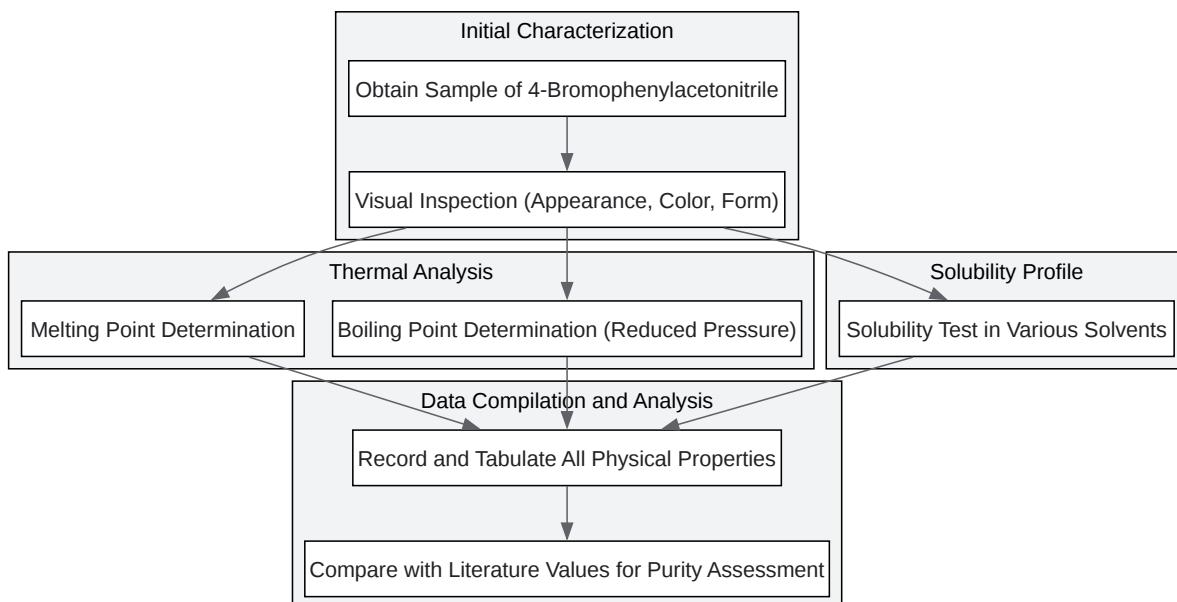
Methodology:

- Solvent Selection: A range of solvents with varying polarities (e.g., water, methanol, acetone, chloroform, ether) are chosen.
- Procedure: A small, accurately weighed amount of **4-Bromophenylacetonitrile** (e.g., 25 mg) is placed in a test tube.

- Titration and Observation: The solvent is added in small, measured portions (e.g., 0.75 mL increments) with vigorous shaking after each addition. The solubility is observed and can be qualitatively described (e.g., soluble, slightly soluble, insoluble) or quantitatively determined by finding the amount of solvent required to dissolve a specific amount of the solute.

Logical Workflow for Physical Property Characterization

The following diagram illustrates a typical workflow for the physical characterization of a crystalline organic compound like **4-Bromophenylacetonitrile**.



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Workflow for Physical Property Determination

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 4-Bromophenylacetonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b126402#what-are-the-physical-properties-of-4-bromophenylacetonitrile>]

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